

# Physical properties and appearance of N-Boc-2-(1-Iminoethyl)hydrazine

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## Compound of Interest

Compound Name: *N-Boc-2-(1-Iminoethyl)hydrazine*

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## Technical Guide: N-Boc-2-(1-Iminoethyl)hydrazine

To: Researchers, Scientists, and Drug Development Professionals

Subject: In-Depth Technical Overview of **N-Boc-2-(1-Iminoethyl)hydrazine** (CAS 851535-08-5)

## Introduction

**N-Boc-2-(1-iminoethyl)hydrazine**, also known as tert-butyl 2-(1-iminoethyl)hydrazine-1-carboxylate, is a protected hydrazine derivative. The presence of the tert-butoxycarbonyl (Boc) protecting group enhances its stability and selectivity in various organic syntheses, making it a valuable building block in medicinal chemistry and drug development. The iminoethyl group provides a reactive site for further functionalization, allowing for its incorporation into more complex molecular scaffolds. This guide aims to provide a comprehensive overview of its known physical and chemical properties.

## Core Physical and Chemical Properties

Based on available data, the fundamental properties of **N-Boc-2-(1-iminoethyl)hydrazine** have been identified. However, it is critical to note that detailed experimental data for several key physical properties, such as melting point, boiling point, and solubility, are not readily

available in published literature or chemical databases. The information that has been consistently reported is summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>15</sub> N <sub>3</sub> O <sub>2</sub>	[1]
Molecular Weight	173.21 g/mol	[1]
CAS Number	851535-08-5	[1]
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

## Experimental Protocols

A thorough search of scientific literature and chemical databases did not yield specific, detailed experimental protocols for the synthesis, purification, or analysis of **N-Boc-2-(1-iminoethyl)hydrazine**. General synthetic routes for similar N-Boc protected hydrazines typically involve the reaction of a corresponding hydrazine with di-tert-butyl dicarbonate (Boc anhydride) under basic conditions. However, a precise, validated protocol for this specific compound is not publicly documented.

## Spectral Data

Comprehensive spectral data, including Nuclear Magnetic Resonance (<sup>1</sup>H NMR, <sup>13</sup>C NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS), are essential for the unambiguous identification and characterization of a chemical compound. At present, no published experimental spectral data for **N-Boc-2-(1-iminoethyl)hydrazine** could be located.

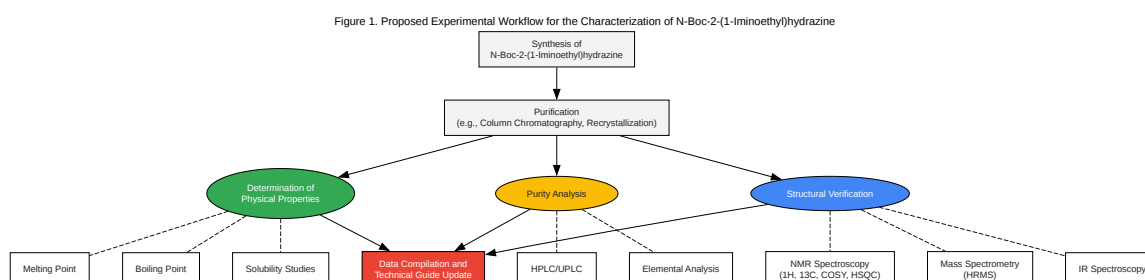
## Signaling Pathways and Biological Activity

There is currently no information available in scientific literature to suggest a direct role of **N-Boc-2-(1-iminoethyl)hydrazine** in any specific signaling pathways or its characterized

biological activity. Its utility is primarily documented as a synthetic intermediate for the creation of more complex molecules that may have biological relevance.

## Logical Workflow for Characterization

Given the absence of detailed experimental data, a logical workflow for the complete characterization of **N-Boc-2-(1-iminoethyl)hydrazine** would be required upon its synthesis or acquisition. This workflow is outlined in the diagram below.



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Figure 1. Proposed Experimental Workflow

## Conclusion

While the basic chemical identity of **N-Boc-2-(1-iminoethyl)hydrazine** is established, a comprehensive technical profile is currently incomplete due to the lack of publicly available experimental data. For researchers and drug development professionals intending to utilize this compound, in-house characterization according to the workflow outlined above is strongly recommended to ensure the quality and suitability of the material for its intended application. This document will be updated as new information becomes available.

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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)